

In Vitro Antifungal Spectrum of Nystatin in Mycolog: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Mycolog*

Cat. No.: *B7812407*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nystatin, a polyene macrolide antibiotic derived from *Streptomyces noursei*, is a well-established antifungal agent with a primary application in the treatment of infections caused by *Candida* species.[1] It is the active antifungal component in **Mycolog-II**, a topical formulation that also contains the corticosteroid triamcinolone acetonide for its anti-inflammatory and antipruritic properties.[2][3] This technical guide provides a comprehensive overview of the in vitro antifungal spectrum of nystatin, with a focus on its activity as formulated in **Mycolog**. The information presented herein is intended for researchers, scientists, and professionals involved in drug development and antifungal research.

While extensive data exists for nystatin as a standalone compound, it is important to note that in vitro studies specifically evaluating the antifungal spectrum of the combined nystatin and triamcinolone acetonide formulation (**Mycolog**) are not readily available in the public domain. The data presented here is based on studies of nystatin alone, and any potential interactions between nystatin, triamcinolone acetonide, and the vehicle in the final product that could alter its in vitro activity are not fully elucidated.

Mechanism of Action

Nystatin exerts its antifungal effect by binding to ergosterol, a primary sterol component of the fungal cell membrane. This binding leads to the formation of pores or channels in the

membrane, disrupting its integrity and causing leakage of essential intracellular components, such as potassium ions.[4][5] This disruption of the osmotic balance ultimately leads to fungal cell death.[4] In addition to pore formation, nystatin has been shown to induce oxidative stress within the fungal cell, leading to the production of reactive oxygen species (ROS).[4] These ROS can further damage cellular components, including proteins, lipids, and nucleic acids, contributing to the overall antifungal effect.[4]

In Vitro Antifungal Spectrum

The in vitro antifungal activity of nystatin is broad, encompassing a wide range of yeasts and molds. The most common method for determining in vitro susceptibility is broth microdilution, which yields the Minimum Inhibitory Concentration (MIC), the lowest concentration of an antifungal agent that inhibits the visible growth of a microorganism.

Nystatin In Vitro Susceptibility Data for Various Fungal Species

Fungal Species	Number of Isolates	MIC Range (µg/mL)	MIC50 (µg/mL)	MIC90 (µg/mL)	Reference
Candida albicans	44	0.016 - 16	1	4	[6]
Candida albicans	103	0.06 - >16	1	2	[1]
Candida glabrata	103	0.06 - >16	1	2	[1]
Candida krusei	103	0.06 - >16	1	2	[1]
Candida parapsilosis	103	0.06 - >16	1	2	[1]
Candida tropicalis	103	0.06 - >16	1	2	[1]
Trichophyton rubrum	10	≤0.00012–0.002	-	-	[7]
Trichophyton mentagrophytes	10	≤0.00012–0.002	-	-	[7]
Trichophyton tonsurans	10	≤0.00012–0.002	-	-	[7]
Malassezia restricta	10	0.004–0.016	-	-	[7]

Note: MIC50 and MIC90 represent the MICs at which 50% and 90% of the isolates were inhibited, respectively.

Experimental Protocols

The following is a detailed methodology for a key experiment cited in the determination of the in vitro antifungal spectrum of nystatin, based on the Clinical and Laboratory Standards Institute

(CLSI) M27-A3 guidelines for broth microdilution testing of yeasts.

Broth Microdilution Antifungal Susceptibility Testing of Nystatin Against Candida Species

1. Preparation of Nystatin Stock Solution:

- A stock solution of nystatin is prepared by dissolving the pure powder in an appropriate solvent, such as dimethyl sulfoxide (DMSO), to a high concentration (e.g., 1600 µg/mL).

2. Preparation of Microdilution Plates:

- A series of twofold dilutions of the nystatin stock solution is prepared in a 96-well microtiter plate using RPMI 1640 medium buffered with MOPS.
- The final concentrations in the wells typically range from 0.03 to 16 µg/mL.
- A growth control well (containing medium and inoculum but no drug) and a sterility control well (containing medium only) are included on each plate.

3. Inoculum Preparation:

- The Candida isolate to be tested is subcultured on Sabouraud dextrose agar and incubated for 24 hours at 35°C.
- A suspension of the yeast is prepared in sterile saline and its turbidity is adjusted to match a 0.5 McFarland standard, which corresponds to approximately $1-5 \times 10^6$ CFU/mL.
- This suspension is then diluted in RPMI 1640 medium to achieve a final inoculum concentration of $0.5-2.5 \times 10^3$ CFU/mL in the microtiter wells.

4. Inoculation and Incubation:

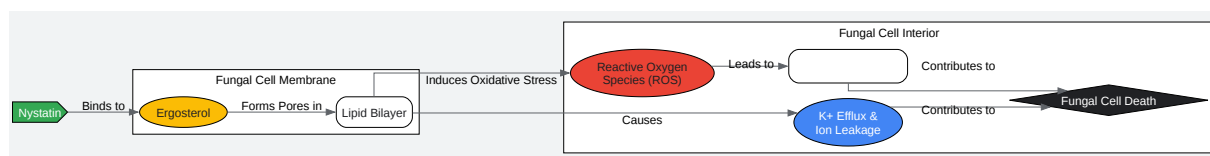
- Each well of the microtiter plate is inoculated with the standardized fungal suspension.
- The plates are incubated at 35°C for 24-48 hours.

5. Determination of MIC:

- The MIC is determined as the lowest concentration of nystatin that causes a significant inhibition of growth (typically $\geq 50\%$ reduction) compared to the growth control well.
- The endpoint can be read visually or with a spectrophotometer.

Visualizations

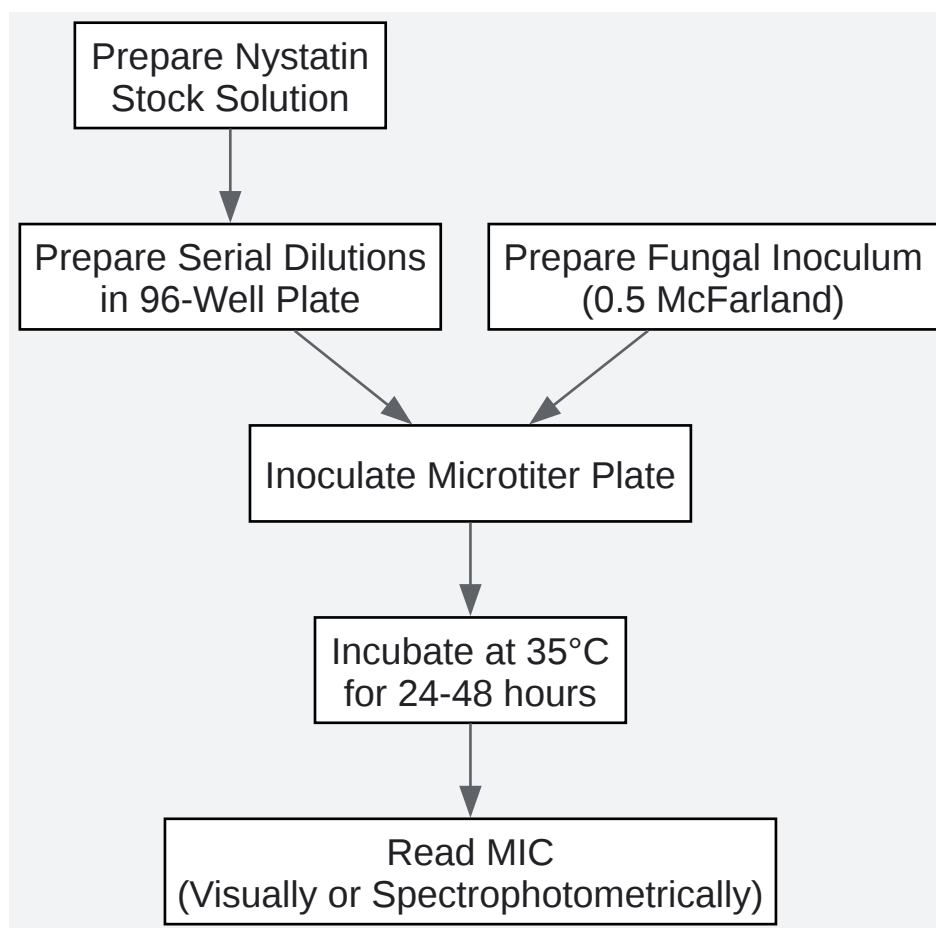
Nystatin's Mechanism of Action and Downstream Cellular Effects



[Click to download full resolution via product page](#)

Caption: Nystatin's mechanism of action leading to fungal cell death.

Experimental Workflow for Broth Microdilution Susceptibility Testing



[Click to download full resolution via product page](#)

Caption: Workflow for broth microdilution antifungal susceptibility testing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. In Vitro Activity of Nystatin Compared with Those of Liposomal Nystatin, Amphotericin B, and Fluconazole against Clinical Candida Isolates - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Nystatin and Triamcinolone Acetonide (Nystatin and Triamcinolone Acetonide Cream, Ointment): Side Effects, Uses, Dosage, Interactions, Warnings [rxlist.com]
- 3. my.clevelandclinic.org [my.clevelandclinic.org]

- 4. What is the mechanism of Nystatin? [synapse.patsnap.com]
- 5. Osmotic Effects Induced by Pore-Forming Agent Nystatin: From Lipid Vesicles to the Cell - PMC [pmc.ncbi.nlm.nih.gov]
- 6. In vitro activity of five antifungal agents against Candida albicans isolates, Sari, Iran - PMC [pmc.ncbi.nlm.nih.gov]
- 7. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [In Vitro Antifungal Spectrum of Nystatin in Mycolog: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7812407#in-vitro-antifungal-spectrum-of-nystatin-in-mycolog]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com